

A Comparative Analysis of Disperse Red 92 and Other Anthraquinone Dyes

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Compound of Interest

Compound Name: Disperse Red 92

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This guide provides a detailed comparative analysis of **Disperse Red 92** against other significant anthraquinone disperse dyes. The focus is on physicochemical properties, performance metrics, and the experimental protocols used for their evaluation. Anthraquinone dyes are a vital class of colorants, second only to azo dyes, known for their bright shades and generally good to excellent fastness properties.[1][2] **Disperse Red 92**, a prominent member of this family, is valued for its performance in dyeing synthetic fibers like polyester.[3]

Physicochemical Properties

The fundamental characteristics of a dye, such as its molecular weight and structure, dictate its behavior in a dyeing system and its final properties on the fiber. **Disperse Red 92** is structurally a derivative of Disperse Red 60.[4] This structural modification significantly influences its performance, particularly its sublimation fastness.

Feature	Disperse Red 92	Disperse Red 60	Disperse Red 11
C.I. Number	60752[5]	60756[6]	62015[7]
CAS Number	12236-11-2[5]	17418-58-5[6]	2872-48-2[8]
Molecular Formula	C ₂₅ H ₂₄ N ₂ O ₇ S[5][9]	C ₂₀ H ₁₃ NO ₄ [6][10]	C ₁₅ H ₁₂ N ₂ O ₃ [8][11]
Molecular Weight	496.53 g/mol [5][9]	331.32 g/mol [10][12]	268.27 g/mol [8][11]
Appearance/Color	Blue-toned red / Red-light purple[5]	Bright, blue-toned red[10]	Bright, blue-toned pink[7]
Molar Extinction (ε)	~13,000 - 14,000 L mol ⁻¹ cm ⁻¹ (Typical for Anthraquinones)[4]	Data not available	Data not available

Performance Data: Fastness Properties on Polyester

Fastness properties are critical indicators of a dye's durability. The ratings below are based on standardized ISO test methods, where a higher number indicates superior performance.

Fastness Property	Test Method	Disperse Red 92	Disperse Red 60	Disperse Red 11
Light Fastness	ISO 105-B02	6-7 (Excellent)[5][13]	Good[14]	General[7]
Wash Fastness	ISO 105-C06	4-5 (Good to Excellent)[5][13]	Data not available	General[7]
Sublimation Fastness	ISO 105-P01	4-5 (Good to Excellent)[13]	Poorer[14]	Data not available

Comparative Analysis

Structure and Performance: **Disperse Red 92** is a direct derivative of Disperse Red 60, featuring a larger and more polar molecular structure.[3][4] This increased molecular size is a

key factor in its significantly improved sublimation fastness compared to its precursor.[4][15] High sublimation fastness is crucial for processes that involve heat treatment, such as thermosol dyeing and printing, as it prevents the dye from vaporizing and staining adjacent materials.[15]

Color Strength: Anthraquinone dyes are prized for their brightness, but they generally possess lower color strength (molar extinction coefficient) than azo dyes.[4] Typical anthraquinone dyes have extinction coefficients in the range of 13,000-14,000 L mol⁻¹ cm⁻¹, which is significantly lower than many high-performance azo dyes.[4] This means a higher concentration of an anthraquinone dye may be required to achieve the same depth of shade as an azo dye.

Fastness Properties: **Disperse Red 92** exhibits excellent light fastness, with a rating of 6-7 on the blue wool scale, making it suitable for applications requiring high durability to light exposure, such as automotive textiles.[5][13][16] Its wash and rubbing fastness are also rated as good to excellent.[13] The overall fastness profile of anthraquinone dyes is generally superior to that of azo dyes, which is a primary reason for their continued use despite their lower tinctorial strength.[2][15]

Mandatory Visualizations

Caption: General structure of anthraquinone dyes.

Caption: Experimental workflow for dyeing and fastness testing.

Caption: Logical comparison of key dye characteristics.

Experimental Protocols

The data presented in this guide are based on standardized testing methodologies to ensure reproducibility and comparability.

A. High-Temperature Disperse Dyeing Protocol (Polyester) This method is a standard procedure for applying disperse dyes to polyester fabrics.

- **Dye Bath Preparation:** A dyebath is prepared with the disperse dye, a dispersing agent, and water.[17] The pH is adjusted to a weakly acidic range of 4.5-5.5.

- **Dyeing Process:** The polyester fabric is introduced into the dyebath. The temperature is raised to 120-130°C and held for 30-60 minutes to allow for dye penetration and fixation within the fiber.[17]
- **Rinsing and Clearing:** After dyeing, the fabric is rinsed thoroughly. A reduction clearing process using sodium hydrosulfite and caustic soda is performed to remove any unfixed dye from the fiber surface, which is crucial for achieving good wet fastness.[18]

B. Color Fastness to Light (ISO 105-B02) This test assesses the resistance of the color to the action of an artificial light source that mimics natural daylight.

- **Apparatus:** A xenon arc lamp fading apparatus is used.[19]
- **Procedure:** A specimen of the dyed textile is exposed to the light from the xenon arc lamp under specified conditions. Simultaneously, a set of blue wool standards (rated 1-8) are exposed. The test ends when a specified color change is observed on the standards.
- **Assessment:** The change in color of the test specimen is assessed by comparing it with the change in color of the blue wool standards.[19] The light fastness is assigned a rating from 1 (very poor) to 8 (outstanding).

C. Color Fastness to Washing (ISO 105-C06) This test is designed to determine the resistance of the color of textiles to washing procedures.

- **Apparatus:** A suitable washing device (e.g., Launder-Ometer) capable of maintaining a constant temperature and rotation speed.
- **Procedure:** A composite specimen is prepared by placing the dyed sample in contact with a specified multifibre fabric. The specimen is washed in a standard detergent solution with stainless steel balls at a specified temperature (e.g., 60°C) for a set time (e.g., 30 minutes).
- **Assessment:** The change in color of the specimen (fading) and the degree of staining on the adjacent multifibre fabric are assessed using standard grey scales.[20] The rating is on a scale of 1 (poor) to 5 (excellent).

D. Color Fastness to Hot Pressing and Sublimation (ISO 105-P01) This test assesses the resistance of the color to sublimation, where the dye vaporizes upon heating.[20]

- Apparatus: A heat press or a suitable heating device capable of maintaining a constant temperature.
- Procedure: A specimen of the dyed textile is placed between two pieces of undyed polyester fabric. This composite sample is subjected to a specified temperature (e.g., 180°C) and pressure for a set time (e.g., 30 seconds).[20]
- Assessment: The staining of the adjacent undyed fabric is assessed using the grey scale for staining. The rating is from 1 (heavy staining) to 5 (no staining).

Applications and Safety Considerations

Applications: **Disperse Red 92** and similar anthraquinone dyes are primarily used for dyeing and printing polyester and its blends.[3] Their high fastness properties make them suitable for apparel, sportswear, and automotive textiles where durability is essential.[16]

Safety: As with all chemical powders, care should be taken to avoid inhalation of dust and direct contact with skin during handling.[21] While many dyes are used safely in industrial applications, some anthraquinone derivatives have been investigated for biomedical applications, including as potential inhibitors of enzymes like NTPDases, highlighting the diverse biological activities of this chemical scaffold.

Conclusion

Disperse Red 92 stands out as a high-performance anthraquinone dye, offering a valuable combination of a bright, blue-toned red shade and excellent fastness properties. Its structural design as a derivative of Disperse Red 60 successfully addresses the issue of lower sublimation fastness, making it a more robust choice for modern high-temperature dyeing and printing processes. While anthraquinone dyes as a class have lower tinctorial strength than their azo counterparts, their superior brightness and fastness ensure their continued importance in applications where performance and durability are paramount.

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References

- 1. Disperse Red 92 | 12236-11-2 [chemicalbook.com]
- 2. aatcc.org [aatcc.org]
- 3. Synthesis Of Disperse Red 92 - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 4. aatcc.org [aatcc.org]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. Disperse Red 60 | C₂₀H₁₃NO₄ | CID 28531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. worlddyevariety.com [worlddyevariety.com]
- 8. Disperse Red 11 [webbook.nist.gov]
- 9. Benzenesulfonamide, 4-[(1-amino-9,10-dihydro-4-hydroxy-9,10-dioxo-2-anthracenyl)oxy]-N-(3-ethoxypropyl)- | C₂₅H₂₄N₂O₇S | CID 166283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. worlddyevariety.com [worlddyevariety.com]
- 11. Disperse Red 11 | C₁₅H₁₂N₂O₃ | CID 17885 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Disperse Red 60|Anthraquinone Dye for Research [benchchem.com]
- 13. epsilonpigments.com [epsilonpigments.com]
- 14. DISPERSE RED 60 | 12223-37-9 [m.chemicalbook.com]
- 15. sublimation fastness of disperse dyestuff - Knowledge [colorfuldyes.com]
- 16. CN102127313B - High-light-fastness red disperse dye composition and use thereof - Google Patents [patents.google.com]
- 17. Best Rapid Delivery for Disperse Red 92 - Disperse dyes  Hermeta Manufacturer and Factory | Hermeta [hermetachem.com]
- 18. kayakuth.co.th [kayakuth.co.th]
- 19. testtextile.com [testtextile.com]
- 20. textilelearner.net [textilelearner.net]
- 21. chembk.com [chembk.com]
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